

# molecular weight of C.I. Solvent Yellow 93

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## Compound of Interest

Compound Name: Solvent Yellow 93

Cat. No.: B069994

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## Chemical Identity and Molecular Weight

C.I. **Solvent Yellow 93** is a greenish-yellow azomethine dye known for its high heat resistance and light fastness.<sup>[1][2]</sup> It is primarily used in the plastics and polymer industry for coloring materials such as polyester, polystyrene (PS), ABS, and PMMA.<sup>[3]</sup> The compound is insoluble in water but soluble in various organic solvents, including acetone, chloroform, and ethanol.<sup>[1][4]</sup>

## Key Chemical Data

The fundamental physicochemical properties of C.I. **Solvent Yellow 93** are summarized in the table below. The molecular weight is a critical parameter for stoichiometric calculations and material formulation. Data has been compiled from multiple chemical databases.

Parameter	Value	Source
IUPAC Name	4-[(1,5-Dihydro-3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-ylidene)methyl]-2,4-dihydro-5-methyl-2-phenyl-3H-pyrazol-3-one	
C.I. Name	Solvent Yellow 93	
C.I. Number	48160	
CAS Number	4702-90-3	
Molecular Formula	C <sub>21</sub> H <sub>18</sub> N <sub>4</sub> O <sub>2</sub>	
Molecular Weight	358.39 g/mol	
Computed Molecular Weight	358.4 g/mol	
Appearance	Greenish-yellow powder	
Chemical Class	Azomethine / Pyrazolone	

## Experimental Determination of Molecular Weight

While the theoretical molecular weight of C.I. **Solvent Yellow 93** is calculated from its molecular formula (C<sub>21</sub>H<sub>18</sub>N<sub>4</sub>O<sub>2</sub>), experimental verification is crucial for confirming the identity and purity of a chemical sample. High-resolution mass spectrometry (HRMS) is a standard and precise method for this purpose.

### Protocol: Molecular Weight Determination by Mass Spectrometry

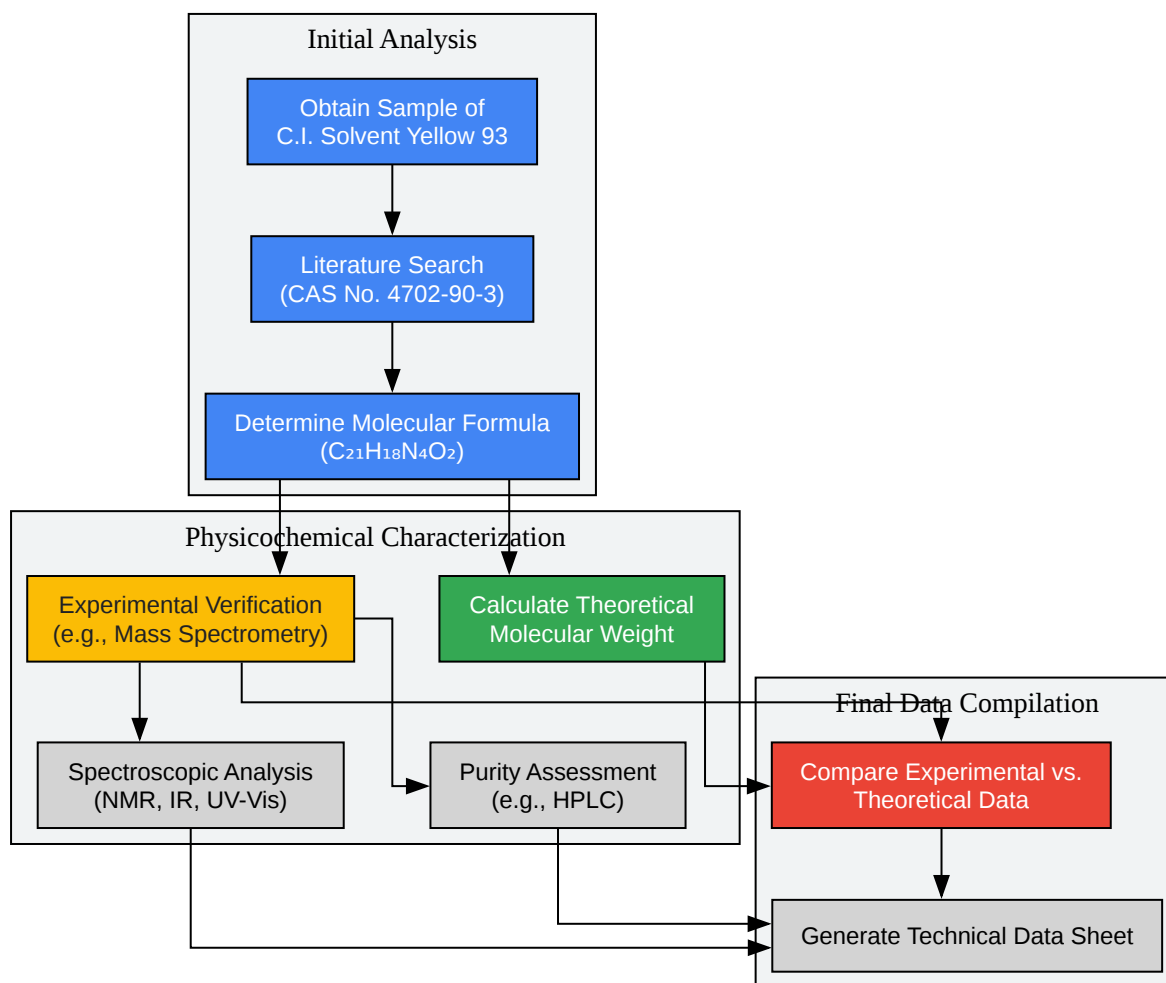
- **Sample Preparation:** A dilute solution of the C.I. **Solvent Yellow 93** sample is prepared in a suitable organic solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample solution is introduced into the mass spectrometer. An appropriate soft ionization technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser

Desorption/Ionization (MALDI), is used to generate molecular ions with minimal fragmentation. ESI is common for soluble polar molecules like this dye.

- **Mass Analysis:** The generated ions are guided into a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap analyzer. The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection and Data Analysis:** The detector records the abundance of ions at each  $m/z$  value. For C.I. **Solvent Yellow 93**, the primary ion expected would be the protonated molecule  $[M+H]^+$  with an  $m/z$  value corresponding to its molecular weight plus the mass of a proton. The resulting spectrum is analyzed to determine the precise molecular weight of the compound.

## Logical Workflow for Compound Characterization

The process of identifying and characterizing an industrial chemical like C.I. **Solvent Yellow 93** follows a logical workflow. This ensures accurate identification, purity assessment, and property verification before its application.



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Caption: Workflow for the chemical identification and characterization of C.I. **Solvent Yellow 93**.

## Biological Activity and Signaling Pathways

It is important to note that C.I. **Solvent Yellow 93** is an industrial dye developed for its coloring properties, such as thermal stability and insolubility in certain media. A review of scientific literature and chemical databases, including PubChem, indicates no reported biological activities, roles in drug development, or associations with specific signaling pathways. Its intended applications are in materials science, not pharmacology or biomedical research. Therefore, diagrams of signaling pathways are not applicable to this compound.

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## References

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- To cite this document: BenchChem. [molecular weight of C.I. Solvent Yellow 93]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b069994#molecular-weight-of-c-i-solvent-yellow-93]

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